

An In-depth Technical Guide to the Physical Characteristics of Liquid Dimethyl Selenide

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Compound of Interest

Compound Name: DIMETHYL SELENIDE

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical characteristics of liquid **dimethyl selenide** ($(\text{CH}_3)_2\text{Se}$). The information is curated for researchers, scientists, and professionals in drug development who require a detailed understanding of this organoselenium compound. This document summarizes key quantitative data, outlines relevant experimental protocols, and presents a visualization of its primary metabolic pathway.

Core Physical Properties

Dimethyl selenide is a colorless to pale yellow liquid recognized by its distinct, strong garlic-like odor.^[1] It is a volatile organoselenium compound with applications in organic synthesis and as a precursor for selenium-containing materials.^[1]

Quantitative Data Summary

The following table summarizes the key physical properties of liquid **dimethyl selenide**, compiled from various sources for easy comparison.

Property	Value	Temperature (°C)	Pressure	Reference(s)
Molecular Formula	C ₂ H ₆ Se	-	-	[1]
Molecular Weight	109.03 g/mol	-	-	[2]
Boiling Point	55 - 58 °C	-	Standard	[3][4]
Melting Point	-88.01 to -87.2 °C	-	Standard	[3][4][5]
Density	1.408 g/mL	20	Standard	[2][4]
1.4077 g/cm ³	14.6	Standard	[3][6]	
Refractive Index (n _D ²⁰)	1.4860 - 1.4890	20	Standard	[4]
Vapor Pressure	32 kPa	25	-	[5]
Solubility	Very soluble in ethyl ether and ethyl alcohol. Limited solubility in water.	-	-	[1][4][7]

Experimental Protocols

The determination of the physical properties of liquid **dimethyl selenide** requires standard laboratory procedures, with special attention to its volatility and strong odor. All manipulations should be performed in a well-ventilated fume hood.

Determination of Boiling Point (Capillary Method)

The boiling point of **dimethyl selenide** can be determined using the capillary method, a technique suitable for small sample volumes.

Materials:

- Thiele tube or melting point apparatus
- Thermometer
- Capillary tubes (one end sealed)
- Small test tube
- Liquid paraffin or silicone oil
- Sample of **dimethyl selenide**

Procedure:

- Fill the small test tube with the **dimethyl selenide** sample to a depth of approximately 1-2 cm.
- Place a capillary tube, with the sealed end uppermost, into the test tube containing the sample.
- Attach the test tube to a thermometer using a rubber band or wire. The bottom of the test tube should be level with the thermometer bulb.
- Suspend the thermometer and test tube assembly in a Thiele tube filled with liquid paraffin, ensuring the heat-transfer liquid is above the level of the sample but below the opening of the test tube.
- Gently heat the side arm of the Thiele tube. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a steady stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.[8][9]

Determination of Melting Point

Due to its very low melting point, the determination for **dimethyl selenide** requires a low-temperature apparatus.

Materials:

- Low-temperature melting point apparatus or cryostat
- Capillary tubes
- Sample of **dimethyl selenide** (solidified)

Procedure:

- The sample of **dimethyl selenide** is first frozen using a suitable cooling bath (e.g., dry ice/acetone or liquid nitrogen).
- A small amount of the solidified sample is quickly introduced into a capillary tube.
- The capillary tube is placed in a low-temperature melting point apparatus.
- The temperature is slowly increased while observing the sample.
- The melting point range is recorded from the temperature at which the first droplet of liquid appears to the temperature at which the entire sample becomes a clear liquid.[\[10\]](#)[\[11\]](#)[\[12\]](#)

Determination of Density (Pycnometer Method)

The density of liquid **dimethyl selenide** can be accurately measured using a pycnometer.

Materials:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Thermostatic water bath
- Sample of **dimethyl selenide**

Procedure:

- Clean and dry the pycnometer thoroughly and record its empty mass.
- Fill the pycnometer with **dimethyl selenide**, ensuring no air bubbles are trapped. Insert the stopper and allow excess liquid to exit through the capillary.
- Place the filled pycnometer in a thermostatic water bath to bring the liquid to the desired temperature (e.g., 20 °C).
- Once the temperature has equilibrated, remove the pycnometer, carefully wipe it dry, and record its mass.
- Repeat the procedure with a liquid of known density (e.g., deionized water) at the same temperature to calibrate the exact volume of the pycnometer.
- The density of the **dimethyl selenide** is calculated by dividing the mass of the liquid by the calibrated volume of the pycnometer.[\[13\]](#)[\[14\]](#)

Determination of Refractive Index (Abbe Refractometer)

The refractive index, a measure of how light propagates through the substance, can be determined using an Abbe refractometer.

Materials:

- Abbe refractometer
- Constant temperature water bath
- Dropper
- Sample of **dimethyl selenide**
- Ethanol or other suitable solvent for cleaning

Procedure:

- Ensure the prisms of the Abbe refractometer are clean and dry.

- Circulate water from the constant temperature bath through the refractometer to maintain a constant temperature (e.g., 20 °C).
- Apply a few drops of **dimethyl selenide** to the surface of the lower prism using a dropper.
- Close the prisms and allow a few moments for the sample to reach thermal equilibrium.
- Adjust the light source and move the eyepiece to bring the dividing line between the light and dark fields into sharp focus on the crosshairs.
- Read the refractive index from the instrument's scale.[15][16][17]

Synthesis and Metabolic Pathways

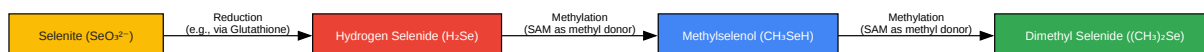
Synthesis of Dimethyl Selenide

A common laboratory synthesis of **dimethyl selenide** involves the methylation of a selenium source.

Reaction: A mixture of selenium, sodium hydroxide, and sodium formaldehyde sulfoxylate in an aqueous solution is warmed. Methyl iodide is then added to the mixture, and the resulting **dimethyl selenide** is purified by distillation.[2][3]

Biological Methylation of Selenium

In biological systems, selenium undergoes a detoxification process known as biomethylation, which converts inorganic selenium compounds into less toxic, volatile forms like **dimethyl selenide**. [4] This pathway is a crucial mechanism for selenium homeostasis.[4]



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Biomethylation pathway of selenium to **dimethyl selenide**.

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